

"Cross-validation of experimental data on Barium phenolsulfonate properties"

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *Barium phenolsulfonate*

Cat. No.: *B15350539*

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Comparative Analysis of Phenolsulfonate Salts: A Guide for Researchers

This guide provides a comparative analysis of the physicochemical properties of various phenolsulfonate salts, with a focus on experimental data relevant to researchers, scientists, and drug development professionals. Due to the limited availability of direct experimental data for **Barium Phenolsulfonate**, this guide will focus on readily available alternatives: Sodium, Calcium, and Potassium Phenolsulfonate. The information presented is intended to assist in the selection of appropriate salts for various research and development applications.

Data Summary

The following table summarizes the available quantitative data for the properties of Sodium, Calcium, and Potassium Phenolsulfonate. It is important to note that comprehensive experimental data for all properties of these salts is not consistently available in the public domain.

Property	Sodium p-Phenolsulfonate	Calcium p-Phenolsulfonate	Potassium p-Phenolsulfonate	Barium p-Phenolsulfonate
Molecular Formula	C ₆ H ₅ NaO ₄ S	C ₁₂ H ₁₀ CaO ₈ S ₂	C ₆ H ₅ KO ₄ S	C ₁₂ H ₁₀ BaO ₈ S ₂
Molecular Weight	196.16 g/mol	386.41 g/mol	212.26 g/mol	483.66 g/mol
CAS Number	1300-51-2	127-83-3	30145-40-5	1300-37-4
Water Solubility	24 g/100 mL[1]	Soluble in water[2]	Data Not Available	Data Not Available
Melting Point	>300 °C[3]	Data Not Available	Data Not Available	Data Not Available
Thermal Decomposition	Data Not Available	Data Not Available	Data Not Available	Data Not Available

Note: The data for **Barium Phenolsulfonate** is largely unavailable in publicly accessible experimental literature. Researchers are advised to perform their own characterization for this compound.

Experimental Protocols

Detailed methodologies for determining the key properties cited in this guide are outlined below. These protocols are based on standard laboratory practices and can be adapted for specific experimental requirements.

Determination of Aqueous Solubility

Objective: To determine the concentration of a phenolsulfonate salt that dissolves in water at a specific temperature to form a saturated solution.

Methodology:

- Preparation of a Saturated Solution:

- Add an excess amount of the phenolsulfonate salt to a known volume of deionized water in a sealed container.
- Agitate the mixture at a constant temperature (e.g., 25 °C) for a sufficient period (e.g., 24 hours) to ensure equilibrium is reached. The presence of undissolved solid indicates a saturated solution.
- Sample Collection and Analysis:
 - Allow the undissolved solid to settle.
 - Carefully withdraw a known volume of the supernatant liquid using a calibrated pipette, ensuring no solid particles are transferred.
 - Determine the concentration of the dissolved salt in the supernatant. This can be achieved through various analytical techniques such as:
 - Gravimetric Analysis: Evaporate the solvent from a known volume of the solution and weigh the remaining solid residue.
 - Spectrophotometry: If the salt has a chromophore, its concentration can be determined by measuring the absorbance at a specific wavelength and using a pre-established calibration curve.
 - High-Performance Liquid Chromatography (HPLC): Use a suitable column and mobile phase to separate and quantify the salt.

Thermogravimetric Analysis (TGA)

Objective: To evaluate the thermal stability and decomposition characteristics of the phenolsulfonate salts.

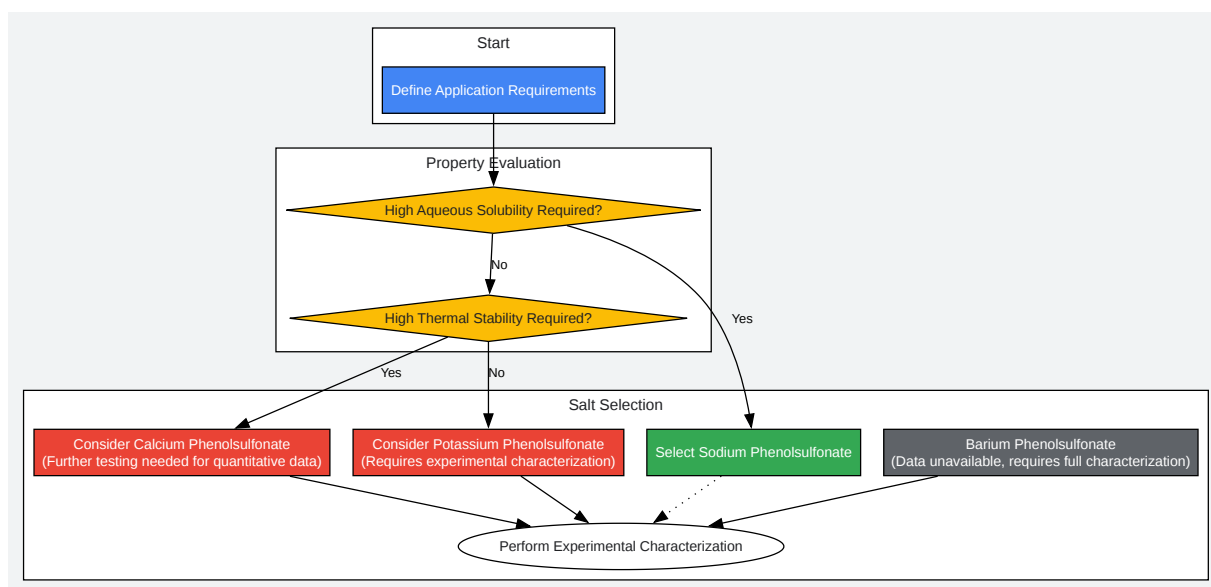
Methodology:

- Instrument Setup:
 - Use a calibrated thermogravimetric analyzer.

- Place a small, accurately weighed sample (typically 5-10 mg) of the phenolsulfonate salt into an inert sample pan (e.g., alumina or platinum).
- Experimental Conditions:
 - Heat the sample under a controlled atmosphere, typically an inert gas such as nitrogen, to prevent oxidative degradation.
 - Program the instrument to heat the sample at a constant rate (e.g., 10 °C/min) over a defined temperature range (e.g., from room temperature to 600 °C).
- Data Analysis:
 - Record the sample weight as a function of temperature.
 - The resulting TGA curve will show the onset temperature of decomposition, the temperature of maximum decomposition rate (from the derivative of the TGA curve), and the percentage of weight loss at different temperatures.

Logical Workflow for Salt Selection

The following diagram illustrates a logical workflow for selecting a suitable phenolsulfonate salt based on desired properties and available data.



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Workflow for Phenolsulfonate Salt Selection

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